

An In-depth Technical Guide to 4,5-Difluoro-2-nitrobenzonitrile

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Compound of Interest

Compound Name: **4,5-Difluoro-2-nitrobenzonitrile**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,5-Difluoro-2-nitrobenzonitrile**, a fluorinated aromatic compound of interest in medicinal chemistry and materials science. This document details its chemical and physical properties, safety information, and potential applications, with a focus on its role as a synthetic intermediate. Due to the limited availability of extensive research on this specific molecule, this guide also incorporates data and methodologies from closely related compounds to provide a broader context for its potential applications and experimental considerations.

Core Molecular and Physical Properties

4,5-Difluoro-2-nitrobenzonitrile is a solid organic compound characterized by the presence of two fluorine atoms, a nitro group, and a nitrile group attached to a benzene ring. These functional groups impart specific reactivity and physical properties to the molecule, making it a valuable building block in organic synthesis.

Property	Value	Reference
Molecular Formula	C ₇ H ₂ F ₂ N ₂ O ₂	[1]
Molecular Weight	184.10 g/mol	[1]
Appearance	Solid	[1]
Solubility in Water	Insoluble (predicted)	[1]
Solubility in Organic Solvents	Soluble in common organic solvents (e.g., dichloromethane, chloroform) (predicted)	[1]
Stability	Stable under normal conditions; may react with strong reducing agents or bases	[1]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **4,5-Difluoro-2-nitrobenzonitrile** is not readily available in the surveyed literature, its synthesis can be inferred from procedures for analogous compounds. A plausible synthetic route involves the modification of a related precursor, such as 4,5-difluoro-2-nitrobenzoic acid.

The reactivity of **4,5-Difluoro-2-nitrobenzonitrile** is largely dictated by its electron-withdrawing groups (nitro and nitrile) and the presence of fluorine atoms, which are susceptible to nucleophilic aromatic substitution. This reactivity makes it a versatile intermediate for the synthesis of more complex molecules.

Potential Applications in Drug Discovery and Medicinal Chemistry

Fluorinated benzonitriles are recognized as important scaffolds in the development of therapeutic agents. The presence of fluorine can enhance metabolic stability, binding affinity,

and lipophilicity of drug candidates. The nitrile group can act as a hydrogen bond acceptor or be transformed into other functional groups.

Although specific biological activities for **4,5-Difluoro-2-nitrobenzonitrile** have not been extensively reported, related nitrobenzonitrile derivatives have shown promise in various therapeutic areas:

- **Antiviral Activity:** A related nitrobenzene derivative, 2-(3,4-dichlorophenoxy)-5-nitrobenzonitrile (MDL-860), has demonstrated inhibitory effects against a range of picornaviruses.^[2] It is suggested to inhibit an early event in viral replication, following uncoating, which is necessary for the synthesis of the majority of viral RNA.^[2] This suggests that the nitrobenzonitrile scaffold could be a starting point for the development of novel antiviral agents.
- **Kinase Inhibition:** The dinitrofluorobenzene scaffold is found in some kinase inhibitors.^{[3][4]} Kinases are crucial regulators of cell signaling, and their dysregulation is implicated in diseases such as cancer. The electrophilic nature of the fluorinated and nitrated benzene ring allows for covalent modification of nucleophilic residues in the kinase active site, leading to irreversible inhibition. While not directly studied for **4,5-Difluoro-2-nitrobenzonitrile**, its structural similarity to known kinase inhibitor fragments suggests its potential as a building block in this area.^[5]

Experimental Protocols (Representative for Related Compounds)

Given the lack of specific experimental protocols for **4,5-Difluoro-2-nitrobenzonitrile**, the following sections provide detailed methodologies for the synthesis and biological evaluation of closely related compounds. These protocols are intended to serve as a guide for researchers working with similar molecules.

Representative Synthesis of a Dimer from a Precursor

This protocol describes the synthesis of 4,4',5,5'-tetrafluoro-2,2'-dinitrobiphenyl from 4,5-difluoro-2-nitrobenzoic acid, a potential precursor to the title compound.

Materials:

- 4,5-difluoro-2-nitrobenzoic acid
- Copper(I) iodide (CuI)
- 4 Å molecular sieves
- Dimethyl sulfoxide (DMSO)
- Silica gel
- Hexane
- Ether

Procedure:

- To an oven-dried Schlenk tube equipped with a stir bar, add 4,5-difluoro-2-nitrobenzoic acid (0.2 mmol), CuI (0.06 mmol), and 4 Å molecular sieves.
- Evacuate the tube and backfill with nitrogen three times.
- Add DMSO (2 mL) via syringe under a nitrogen atmosphere.
- Seal the tube with a Teflon screwcap and heat the reaction mixture to 140 °C with stirring for the required time.
- After cooling to room temperature, filter the mixture through a short plug of silica gel and concentrate in vacuo.
- Purify the residue by flash column chromatography on silica gel using a hexane/ether gradient to yield the product.

Representative Antiviral Assay: Plaque Reduction Assay

This protocol is a general method for assessing the antiviral activity of a compound against plaque-forming viruses, such as picornaviruses.

Materials:

- Confluent monolayers of a suitable host cell line (e.g., Vero cells) in 6-well plates
- Virus stock of known titer
- Test compound dissolved in a suitable solvent (e.g., DMSO) and diluted in culture medium to various concentrations
- Culture medium (e.g., Eagle's Minimum Essential Medium) with 2% fetal bovine serum
- Agarose or methylcellulose overlay medium
- Crystal violet staining solution

Procedure:

- Wash the cell monolayers with phosphate-buffered saline (PBS).
- Adsorb the virus at a multiplicity of infection (MOI) of 0.01 to 0.1 for 1 hour at 37 °C.
- Remove the virus inoculum and wash the cells with PBS.
- Add the overlay medium containing different concentrations of the test compound.
- Incubate the plates at 37 °C in a CO₂ incubator until viral plaques are visible (typically 2-3 days).
- Fix the cells with a formaldehyde solution and stain with crystal violet.
- Count the number of plaques in each well and calculate the percentage of plaque reduction compared to the untreated virus control.
- The 50% inhibitory concentration (IC₅₀) is determined as the compound concentration that reduces the number of plaques by 50%.

Safety and Handling

4,5-Difluoro-2-nitrobenzonitrile should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted

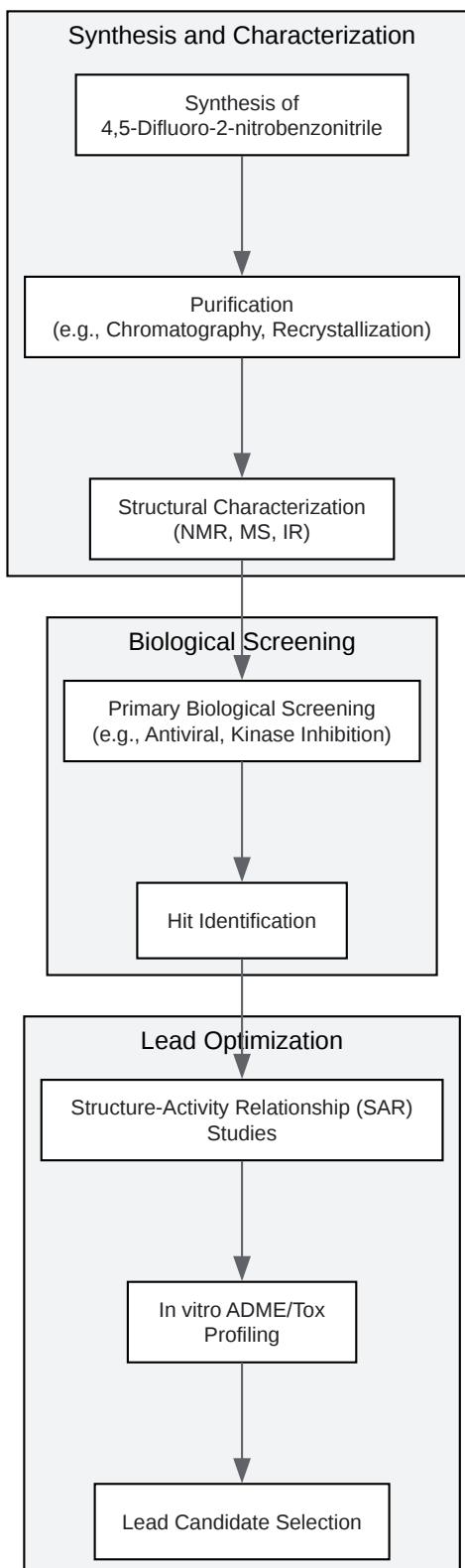
in a well-ventilated area or a chemical fume hood.

Storage: Store in a cool, dry, well-ventilated area away from heat, flames, and oxidizing agents.

[1] Keep the container tightly sealed to prevent moisture absorption.[1]

Logical Workflow for Investigating Novel Benzonitrile Derivatives

The following diagram illustrates a typical workflow for the investigation of a novel benzonitrile derivative, from initial synthesis to biological characterization.

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Caption: A logical workflow for the synthesis, characterization, and biological evaluation of novel benzonitrile derivatives.

Conclusion

4,5-Difluoro-2-nitrobenzonitrile represents a potentially valuable building block for the synthesis of novel compounds in the fields of drug discovery and materials science. Its combination of fluorine, nitro, and nitrile functional groups offers a versatile platform for chemical modification. While direct research on this compound is limited, the known activities of related nitrobenzonitrile and fluorinated aromatic compounds suggest promising avenues for future investigation, particularly in the development of antiviral agents and kinase inhibitors. The experimental protocols and workflows provided in this guide, based on analogous compounds, offer a solid foundation for researchers to begin exploring the potential of **4,5-Difluoro-2-nitrobenzonitrile**.

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